

Tricyclamol Chloride: Key Characterization Data

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

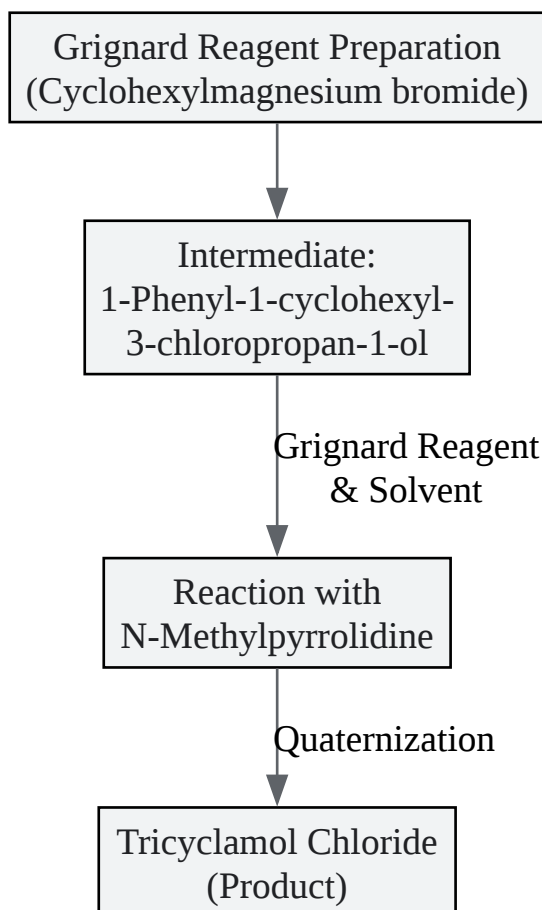
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The table below summarizes the core chemical and physical information for **tricyclamol chloride** from the available literature.

Property	Details
CAS Number	3818-88-0 [1] [2]
IUPAC Name	1-cyclohexyl-3-(1-methylpyrrolidin-1-ium-1-yl)-1-phenylpropan-1-ol; chloride [1] [2]
Molecular Formula	C ₂₀ H ₃₃ ClNO [1] [2]
Molecular Weight	338.93500 [1]
SMILES	<chem>C[N+]1(CCCC1)CCC(C2CCCCC2)(C3=CC=CC=C3)O.[Cl-]</chem> [2]
InChI Key	PISKUTGWQHZKIK-UHFFFAOYSA-M [3] [2]
Synonyms	Elorine chloride, Lergine chloride, Tricoloid chloride, Tricyclamol methochloride [1] [2]
Related Compound	Procyclidine Hydrochloride (CAS 1508-76-5). Note: This is a different salt with its own CAS number and molecular formula (C ₁₉ H ₃₀ ClNO) [4].

Synthetic Method Overview

The primary synthesis route, detailed in the patent **US2826590A**, involves a Grignard reaction [5]. The following diagram outlines the core synthetic workflow.



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Key Experimental Steps from the Patent [5]:

- **Grignard Reagent Preparation:** Cyclohexylmagnesium bromide is prepared by reacting cyclohexyl bromide with magnesium turnings in a solvent like diethyl ether or 2-butanone.
- **Intermediate Formation:** The Grignard reagent is reacted with 3-chloro-1-phenylpropan-1-one to form the key intermediate, **1-phenyl-1-cyclohexyl-3-chloropropan-1-ol**.
- **Final Quaternization:** The intermediate is then reacted with **N-methylpyrrolidine** in a suitable solvent. The patent specifies that this reaction is carried out with heating, followed by cooling and purification, often involving recrystallization from a solvent like a benzene/acetone mixture to obtain the final **tricyclamol chloride** product.

Common Characterization Challenges & Solutions

Based on the synthesis and properties, here are potential characterization problems and troubleshooting approaches.

Problem	Possible Cause	Troubleshooting Guide
Low Product Yield	Incomplete Grignard reaction; moisture.	Ensure all glassware is thoroughly dried and reactions are performed under an inert atmosphere (e.g., nitrogen or argon). Confirm fresh, active magnesium turnings are used [5].
Impurity in Final Product	Incomplete quaternization; side reactions.	Extend the reaction time or increase temperature for the quaternization step with N-methylpyrrolidine. Follow the patent's purification procedure, which may involve recrystallization from a benzene/acetone mixture [5].
Incorrect Spectral Data	Presence of solvates or different polymorphic forms.	Dry the sample thoroughly. Consistently use the same solvent system for recrystallization. Compare your NMR and Mass Spec data with the canonical SMILES and formula provided in chemical databases [3] [1] [2].
Handling and Solubility Issues	Hydroscopicity; salt form.	Store the compound in a desiccator. For solubility, the related procyclidine hydrochloride is soluble in DMSO and water upon warming [4] – this may be a useful reference, but note the compounds are different.

Alternative Strategies for Technical Support

Since public, detailed troubleshooting guides for this specific compound are scarce, you might find the following strategies more effective:

- **Consult Official Standards:** Refer to high-quality chemical databases like **ChEBI** [3] for standardized identifiers and structural information, which are crucial for confirming you have the correct compound.
- **Analyze the Original Patent:** Carefully study the **US2826590A** patent [5]. It contains the most detailed, though not always optimized, public procedure. Pay close attention to solvents,

temperatures, reaction times, and purification methods.

- **Explore Related Compounds:** Use information from well-characterized salts like **Procyclidine Hydrochloride** (HY-B1487) with caution. While it shares a similar base structure, its physical properties (solubility, melting point) will differ from **tricyclamol chloride** [4].

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References

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